

biosynthesis pathway of 2'-Hydroxy-3,4,4',6'-Tetramethoxychalcone

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Compound of Interest

Compound Name: 2'-Hydroxy-3,4,4',6'-
Tetramethoxychalcone

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An in-depth technical guide on the biosynthesis of **2'-Hydroxy-3,4,4',6'-Tetramethoxychalcone**.

Abstract

Chalcones represent a vital class of natural products, serving as precursors for the vast array of flavonoids in plants. **2'-Hydroxy-3,4,4',6'-Tetramethoxychalcone** is a specific polymethoxylated chalcone whose biosynthetic pathway, while not explicitly elucidated in dedicated studies, can be inferred from the well-established general pathway of chalcone and flavonoid biosynthesis. This guide details the putative biosynthetic route, involving key enzymes such as Phenylalanine Ammonia-Lyase (PAL), Cinnamate-4-Hydroxylase (C4H), 4-Coumarate-CoA Ligase (4CL), Chalcone Synthase (CHS), and various O-Methyltransferases (OMTs). We present a synthesis of the likely enzymatic steps, precursor molecules, and a proposed logical workflow for its formation. This document is intended for researchers in natural product chemistry, plant biology, and drug development, providing a foundational understanding of the biosynthesis of this and related compounds.

Introduction to Chalcone Biosynthesis

Chalcones are aromatic ketones with a 1,3-diaryl-2-propen-1-one backbone that are central to the biosynthesis of flavonoids and isoflavonoids in plants. The biosynthesis of the basic chalcone scaffold begins with the general phenylpropanoid pathway, which converts L-phenylalanine into 4-coumaroyl-CoA. This activated cinnamic acid derivative then serves as a key substrate for Chalcone Synthase (CHS), the first committed enzyme of the flavonoid pathway. CHS catalyzes the condensation of one molecule of 4-coumaroyl-CoA with three molecules of malonyl-CoA to form the characteristic C15 chalcone skeleton.

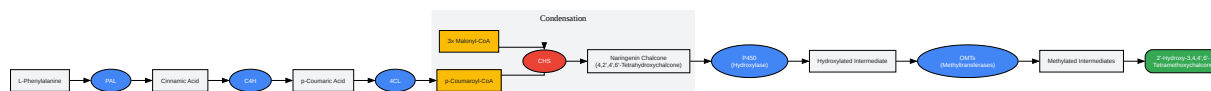
The vast diversity of chalcones and their flavonoid derivatives arises from subsequent modifications to this basic structure, including hydroxylation, methylation, glycosylation, and prenylation. These modifications are catalyzed by a range of specific enzymes, such as cytochrome P450 monooxygenases (P450s), O-methyltransferases (OMTs), and glycosyltransferases. For **2'-Hydroxy-3,4,4',6'-Tetramethoxychalcone**, the key modifications are a hydroxylation at the 2' position and four methylation events at the 3, 4, 4', and 6' positions.

Proposed Biosynthesis Pathway

The biosynthesis of **2'-Hydroxy-3,4,4',6'-Tetramethoxychalcone** is proposed to proceed through the following stages:

- **Formation of the Cinnamic Acid Precursor:** The pathway initiates with the conversion of L-phenylalanine to 4-coumaroyl-CoA via the sequential action of PAL, C4H, and 4CL.
- **Chalcone Scaffold Synthesis:** Chalcone Synthase (CHS) catalyzes the condensation of 4-coumaroyl-CoA and three molecules of malonyl-CoA to produce naringenin chalcone (4,2',4',6'-tetrahydroxychalcone).
- **Hydroxylation and Methylation:** The naringenin chalcone scaffold undergoes a series of hydroxylation and methylation reactions to yield the final product. The precise order of these modifications can vary between plant species and is dependent on the substrate specificity of the involved enzymes. A plausible sequence involves initial hydroxylation followed by sequential methylation.

Below is a DOT language script visualizing the proposed biosynthetic pathway.



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Caption: Proposed biosynthetic pathway of **2'-Hydroxy-3,4,4',6'-Tetramethoxychalcone**.

Key Enzymes and Their Properties

The biosynthesis of this specific chalcone relies on several classes of enzymes. The quantitative data for these enzymes can vary significantly based on the plant species and experimental conditions. The following table summarizes representative kinetic data for key enzyme families involved in chalcone biosynthesis.

Enzyme Class	Abbreviation	Typical Substrate(s)	Typical Product(s)	Representative K _m (μM)	Representative k _{cat} (s ⁻¹)
Phenylalanine Ammonia-Lyase	PAL	L-Phenylalanine	Cinnamic Acid	30 - 300	1 - 20
Cinnamate-4-Hydroxylase	C4H	Cinnamic Acid	p-Coumaric Acid	5 - 50	0.1 - 5
4-Coumarate-CoA Ligase	4CL	p-Coumaric Acid, ATP, CoA	p-Coumaroyl-CoA	10 - 200	0.5 - 10
Chalcone Synthase	CHS	p-Coumaroyl-CoA, Malonyl-CoA	Naringenin Chalcone	1 - 10	1 - 5
O-Methyltransferase	OMT	Hydroxylated Flavonoids, SAM	Methylated Flavonoids	5 - 100	0.01 - 2

Note: The values presented are representative and can vary widely between different organisms and specific enzyme isoforms.

Experimental Protocols

The study of chalcone biosynthesis involves a combination of in vitro and in vivo techniques. Below are generalized protocols for key experiments in this field.

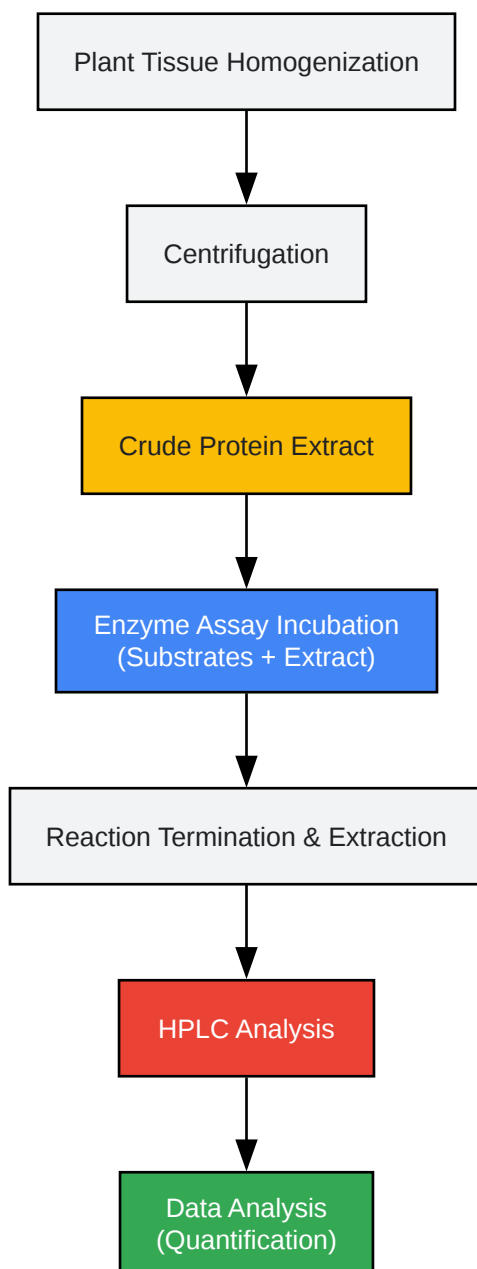
Enzyme Activity Assay for Chalcone Synthase (CHS)

This protocol describes a method to determine the activity of CHS in a plant protein extract.

- Protein Extraction:
 - Homogenize 1g of plant tissue in 5 mL of ice-cold extraction buffer (e.g., 100 mM potassium phosphate, pH 7.5, containing 10 mM DTT and 1 mM EDTA).

- Centrifuge the homogenate at 15,000 x g for 20 minutes at 4°C.
- Collect the supernatant containing the crude enzyme extract. Determine the total protein concentration using a standard method (e.g., Bradford assay).
- Enzyme Assay:
 - Prepare a reaction mixture containing:
 - 100 mM potassium phosphate buffer (pH 7.5)
 - 10 μ M p-Coumaroyl-CoA
 - 30 μ M Malonyl-CoA
 - Plant protein extract (10-50 μ g of total protein)
 - Incubate the reaction mixture at 30°C for 30 minutes.
 - Stop the reaction by adding 20 μ L of 20% HCl.
- Product Detection and Quantification:
 - Extract the chalcone product with 200 μ L of ethyl acetate.
 - Evaporate the ethyl acetate and redissolve the residue in a suitable solvent (e.g., methanol).
 - Analyze the sample by High-Performance Liquid Chromatography (HPLC) using a C18 column.
 - Detect the chalcone product by its absorbance at ~370 nm.
 - Quantify the product by comparing the peak area to a standard curve of authentic naringenin chalcone.

The following diagram illustrates the general workflow for CHS enzyme analysis.



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